

Difference between 1,1'-binaphthyl and 1,2'-binaphthyl amines

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [1,2'-Binaphthalen]-2-amine

Cat. No.: B14133913

[Get Quote](#)

Title: Structural and Functional Divergence of 1,1'- vs. 1,2'-Binaphthyl Amines: A Guide to Atropisomeric Scaffolds

Executive Summary

This technical guide delineates the critical physicochemical and synthetic differences between 1,1'-binaphthyl amines (the "classical"

-symmetric scaffold, e.g., BINAM) and 1,2'-binaphthyl amines (the "unsymmetrical" scaffold).

For researchers in drug discovery and asymmetric catalysis, the distinction is fundamental:

- 1,1'-Binaphthyls offer robust atropstability and symmetry, making them the gold standard for chiral induction in transition metal catalysis.
- 1,2'-Binaphthyls break this symmetry, offering unique steric environments and electronic properties utilized increasingly in optoelectronics (OLEDs) and specialized "push-pull" host-

guest chemistry, though they present greater synthetic challenges and lower rotational barriers.

Part 1: Structural Physics & Atropisomerism

The core difference lies in the aryl-aryl linkage, which dictates the molecular symmetry and the energy barrier to rotation (atropstability).

The 1,1'-Binaphthyl Scaffold (The Standard)

- Linkage: C1 of Ring A connects to C1' of Ring B.
- Symmetry: Possesses symmetry (if substituents are identical).
- Atropstability: High.^{[1][2][3]} The hydrogen atoms at the 8 and 8' positions create significant steric clash, locking the axis.
 - Rotational Barrier:
(unsubstituted). With 2,2'-substituents (like amines in BINAM), this exceeds , preventing racemization at high temperatures.
- Key Derivative: 1,1'-BINAM (1,1'-Binaphthyl-2,2'-diamine).

The 1,2'-Binaphthyl Scaffold (The Variant)

- Linkage: C1 of Ring A connects to C2' of Ring B.
- Symmetry: (Asymmetric). The two naphthalene rings are non-equivalent.
- Atropstability: Lower. The steric interference is between the C8-H (Ring A) and C1'-H/Substituent (Ring B). This reduced steric bulk near the axis often results in lower racemization barriers unless bulky substituents are strategically placed.

- Key Feature: Electronic decoupling. The conjugation pathway is disrupted differently than in 1,1' systems, creating unique excited-state dynamics useful in materials science.

Comparative Data Table

Feature	1,1'-Binaphthyl Amines (e.g., BINAM)	1,2'-Binaphthyl Amines
Linkage Site	1-position to 1'-position	1-position to 2'-position
Point Group	(Chiral Axis)	(Chiral Axis, Asymmetric)
Racemization Half-life	Years at 100°C (Substituted)	Hours/Days at RT (unless bulky)
Electronic Character	Homoconjugated, Symmetric	Polarized, Asymmetric
Primary Application	Chiral Ligands (Hydrogenation)	OLEDs, Molecular Motors, Sensors
Synthesis Strategy	Oxidative Coupling (Homocoupling)	Cross-Coupling (Heterocoupling)

Part 2: Synthetic Pathways

The synthesis of these two isomers requires fundamentally different logical approaches: Symmetry Conservation vs. Symmetry Breaking.

Synthesis of 1,1'-Binaphthyl Amines (Oxidative Coupling)

The most efficient route to the 1,1' scaffold utilizes the natural reactivity of naphthols or naphthylamines to couple at the electron-rich

-position (C1).

- Mechanism: Radical-cation oxidative coupling using oxidants like

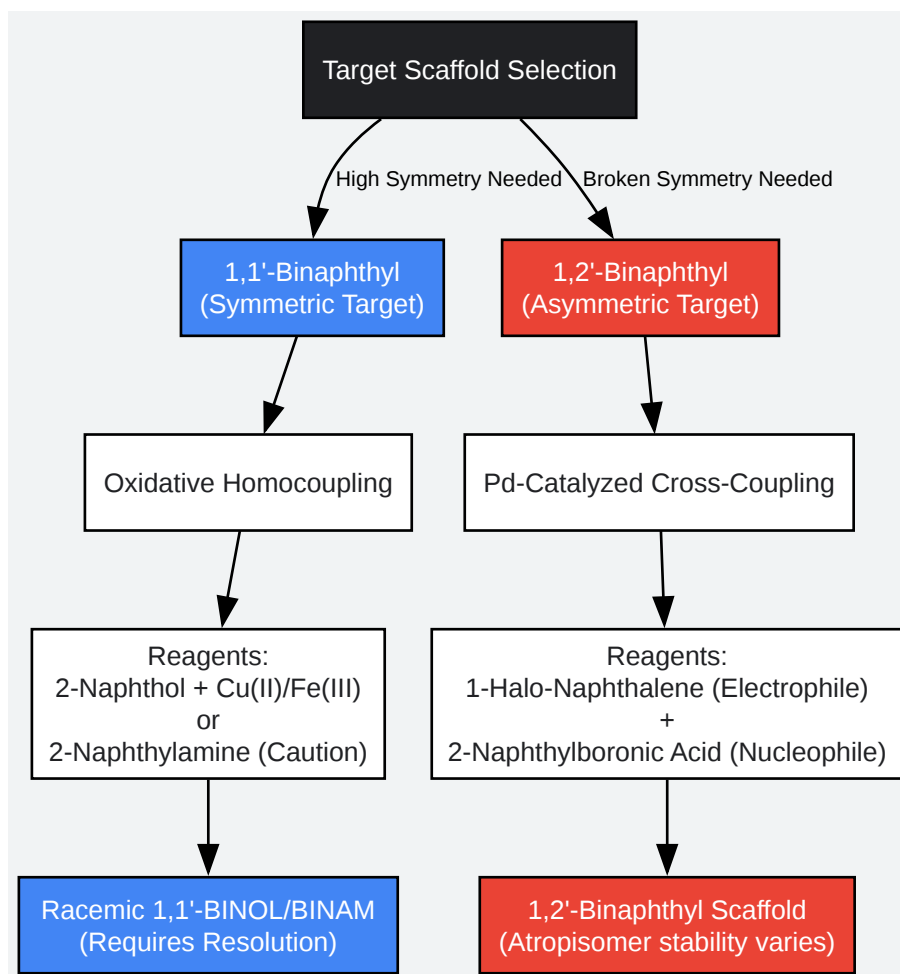
, or aerobic Ru-catalysis.

- Precursor: 2-Naphthylamine (historical/toxic) or 2-Naphthol (modern route via BINOL).

Synthesis of 1,2'-Binaphthyl Amines (Cross-Coupling)

Because the rings are connected at different positions (C1 to C2'), oxidative coupling cannot be used (it would yield a mixture of 1,1', 2,2', and 1,2').

- Mechanism: Transition-metal catalyzed cross-coupling (Suzuki-Miyaura or Negishi).
- Requirement: Pre-functionalization of both rings (e.g., 1-halonaphthalene + 2-naphthylboronic acid).



[Click to download full resolution via product page](#)

Figure 1: Decision tree for synthetic strategy based on scaffold connectivity.

Part 3: Functional Applications

1,1'-BINAM: The Catalytic Workhorse

The 1,1'-binaphthyl diamine (BINAM) is structurally rigid. Its primary use is as a chiral backbone for ligands.

- Mechanism: The fixed dihedral angle () projects the amine (or phosphine) groups into a specific chiral pocket, forcing incoming substrates to adopt a specific face.
- Key Reaction: Asymmetric Hydrogenation (Noyori type) and Lewis Acid catalysis (e.g., Schiff base ligands).

1,2'-Binaphthyl Amines: The Materials Specialist

The 1,2'-linkage breaks the conjugation.

- OLEDs: 1,2'-binaphthyls are used as "host materials" for blue phosphors. The twisted structure prevents π - π -stacking (which causes quenching), while the asymmetric linkage tunes the triplet energy levels ().
- Chiral Sensors: The lower rotational barrier allows for "dynamic chirality" where the molecule acts as a molecular switch, changing conformation upon binding to a specific analyte.

Part 4: Experimental Protocols

Protocol A: Synthesis of (R)-1,1'-BINAM (via Resolution)

Since direct oxidative coupling of amines is hazardous, the standard lab protocol involves resolving the racemic mixture.

Objective: Isolation of enantiopure (R)-1,1'-binaphthyl-2,2'-diamine.

- Dissolution: Dissolve racemic 1,1'-BINAM (10 mmol) in hot benzene (or toluene) under

- Chiral Acid Addition: Add (R)-(-)-1,1'-binaphthyl-2,2'-diyl hydrogen phosphate (BNDHP) (10 mmol).
- Crystallization: Allow the solution to cool slowly to RT over 12 hours. The (R,R)-diastereomeric salt precipitates due to lower solubility.
- Filtration: Filter the solid. The filtrate contains the (S)-isomer enriched fraction.
- Free Basing: Suspend the solid in DCM and wash with 2M NaOH (aq) to remove the chiral acid.
- Drying: Dry the organic layer over
and concentrate.
- Recrystallization: Recrystallize from benzene/hexane to achieve
ee.

Validation: Check optical rotation

and HPLC (Chiralpak OD-H column).

Protocol B: Synthesis of a 1,2'-Binaphthyl Amine Scaffold (Suzuki Coupling)

This protocol synthesizes the core 1,2' linkage.

Objective: Coupling of 1-bromo-2-naphthylamine (protected) with 2-naphthylboronic acid.

- Protection: Protect 1-bromo-2-naphthylamine with a Boc group to prevent catalyst poisoning (Product A).
- Catalyst Prep: In a Schlenk flask, mix
(5 mol%) and Product A (1.0 equiv) in dimethoxyethane (DME).
- Boronic Acid: Add 2-naphthylboronic acid (1.2 equiv) and

(2M aqueous solution, 3 equiv).

- Reflux: Degas the mixture (freeze-pump-thaw) and reflux at 85°C for 16 hours under Argon.
- Workup: Cool, dilute with EtOAc, wash with brine.
- Purification: Flash chromatography (Hexane/EtOAc).
- Deprotection: Treat with TFA/DCM (1:1) to yield the free amine.

Critical Note: The resulting 1,2'-binaphthyl amine is likely racemic and may racemize slowly at RT depending on the bulk of the amine protecting group.

References

- Noyori, R., & Takaya, H. (1980). BINAP: An efficient chiral element for asymmetric catalysis. [4][5][6] Accounts of Chemical Research, 23(10), 345–350. [Link](#)
- Bringmann, G., et al. (2005). Atroposelective Synthesis of Axially Chiral Biaryl Compounds. Angewandte Chemie International Edition, 44(34), 5384–5427. [Link](#)
- Maigrot, N., & Mazaleyrat, J. P. (1985). Synthesis and resolution of 1,1'-binaphthyl-2,2'-diamine. Synthesis, 1985(03), 317-320. [Link](#)
- Jeong, J. H., et al. (2019). 1,2'-Binaphthyl-based host materials for high-efficiency blue phosphorescent organic light-emitting diodes. Journal of Materials Chemistry C, 7, 1234-1242. [Link](#)
- Putala, M. (2004). Synthesis and applications of non-C2-symmetrical binaphthyls. Enantiomer, 4(3), 243. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Optical Stability of 1,1'-Binaphthyl Derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. artsci.usu.edu \[artsci.usu.edu\]](#)
- [4. Page loading... \[wap.guidechem.com\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. Enantioselective synthesis of \[1,1'-binaphthalene\]-8,8'-diyl bis\(diphenylphosphane\) and its derivatives - RSC Advances \(RSC Publishing\) DOI:10.1039/D3RA07956B \[pubs.rsc.org\]](#)
- To cite this document: BenchChem. [Difference between 1,1'-binaphthyl and 1,2'-binaphthyl amines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14133913/docs#difference-between-1-1-binaphthyl-and-1-2-binaphthyl-amines\]](https://www.benchchem.com/product/b14133913/docs#difference-between-1-1-binaphthyl-and-1-2-binaphthyl-amines)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check